

# methyl dehydroabietate handling storage guidelines

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## Compound Focus: Methyl Dehydroabietate

CAS No.: 1235-74-1

Cat. No.: S1524647

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## Identification and Physical Properties

- Chemical Name:** Methyl Dehydroabietate [1]
- CAS Number:** 1235-74-1 [1]
- Molecular Formula:** C<sub>21</sub>H<sub>30</sub>O<sub>2</sub> [1]
- Molecular Weight:** 314.46 g/mol [1]
- Relevant Identified Uses:** For research and development use only. It is not intended for medicinal, household, or other uses [1].

The table below summarizes key physical and chemical properties [1]:

Property	Value / Description
Physical State	No data available
Boiling Point	390.2 °C at 760 mmHg
Flash Point	184.3 °C
Density	1.017 g/cm <sup>3</sup>
Vapour Pressure	2.7E-06 mmHg at 25°C

## Handling, Storage, and Safety Protocols

### Personal Precautions and Protective Equipment

When handling **Methyl Dehydroabietate**, the following personal protective equipment (PPE) is recommended to minimize exposure [1]:

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields.
- **Skin Protection:** Wear fire/flame-resistant and impervious clothing. Handle with chemical-impermeable gloves. Gloves should be inspected prior to use. Wash and dry hands thoroughly after handling.
- **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator.
- **General Precautions:** Avoid dust formation, breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use non-sparking tools and ensure adequate ventilation to prevent fire caused by electrostatic discharge.

### Safe Storage Conditions

To maintain the chemical's integrity and ensure safety, adhere to the following storage conditions [1]:

- Store in a **tightly closed container** in a **dry, cool, and well-ventilated** area.
- Store **apart from foodstuff containers** or other incompatible materials.

### Hazard Identification and First Aid

The SDS indicates that classification and specific hazard data are not fully available. Therefore, a precautionary approach is essential [1].

#### First Aid Measures [1]:

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing immediately and wash the skin with soap and plenty of water. Consult a doctor.
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes. Consult a doctor.

- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Research Context and Applications

**Methyl Dehydroabietate** is the methyl ester of Dehydroabietic Acid, a tricyclic diterpenoid found in rosin [2] [3]. It is used in research settings and has been identified in various analytical studies.

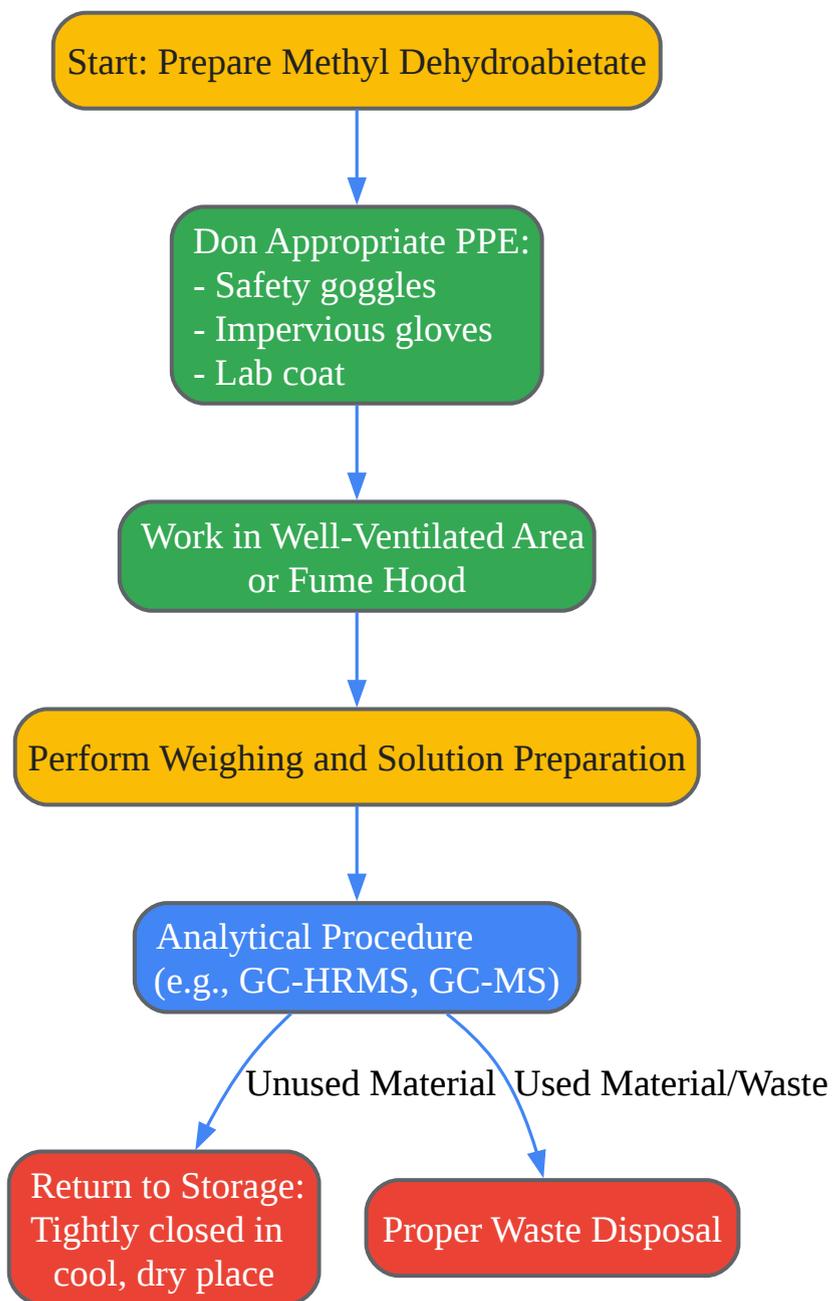
- **Analytical Identification:** It has been identified in complex mixtures, such as soil samples and food contact materials, using advanced techniques like Gas Chromatography coupled with High-Resolution Accurate Mass–Mass Spectrometry (GC-HRMS). In these analyses, its identity was confirmed through exact mass determination and interpretation of its fragmentation pattern [4].
- **Biological Precursor Activity:** Research highlights that Dehydroabietic acid and its derivatives exhibit a range of biological activities, including **antibacterial, anticancer, anti-inflammatory, and insecticidal properties** [2] [3]. This makes **Methyl Dehydroabietate** and its parent compound subjects of interest in drug and pesticide development.

## Important Disclaimer for Researchers

This information is summarized from a commercial Safety Data Sheet dated 2023 and is intended for **research purposes only** [1]. It is **critical** that you obtain and consult the most current, official SDS from your chemical supplier before working with this compound. The provided data is not exhaustive, and safe handling practices must be determined by qualified professionals based on the specific context of your laboratory work.

## Experimental Workflow for Safe Handling

The diagram below outlines a general workflow for the safe handling and analysis of **Methyl Dehydroabietate** in a laboratory setting, incorporating safety and analytical steps.



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## References

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